

Chloro(dicyclohexylphenylphosphine)gold(I) molecular weight and formula

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Compound of Interest

Compound Name: Chloro(dicyclohexylphenylphosphine)gold(I)

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In-Depth Technical Guide: Chloro(dicyclohexylphenylphosphine)gold(I)

Audience: Researchers, scientists, and drug development professionals.

This guide provides core data on **Chloro(dicyclohexylphenylphosphine)gold(I)**, a stable and commonly used gold(I) catalyst precursor essential for various organic transformations. Its utility in modern organic synthesis stems from its ability to generate a highly reactive cationic gold(I) catalyst.

Physicochemical Properties

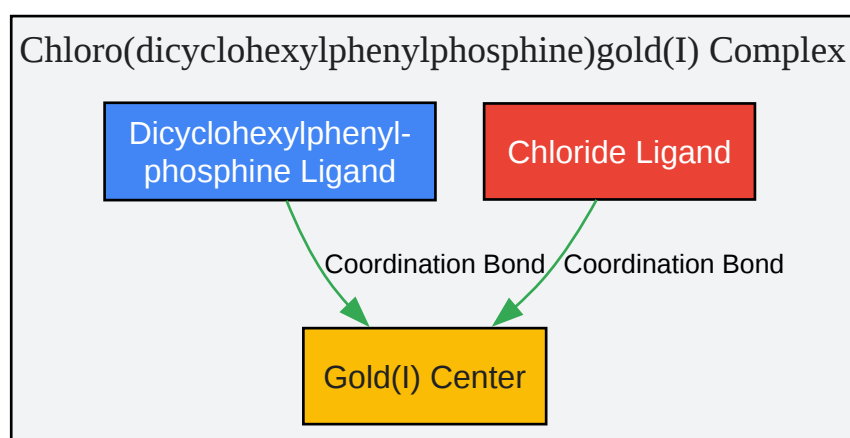
The fundamental molecular characteristics of **Chloro(dicyclohexylphenylphosphine)gold(I)** are summarized below.

Property	Data
Molecular Formula	C ₁₈ H ₂₆ AuClP[1]
Molecular Weight	506.8 g/mol [1][2]
Alternate Formula	[AuCl(P(C ₆ H ₅)(C ₆ H ₁₁) ₂)] [2]

Structural Information

The complex features a two-coordinate, linear geometry typical for Gold(I) complexes. X-ray diffraction studies have confirmed its molecular structure, revealing a P-Au-Cl bond angle of approximately 178.3° .^[2] The gold atom is coordinated to the phosphorus atom of the dicyclohexylphenylphosphine ligand and a chloride ion.

Below is a diagram illustrating the key components of the **Chloro(dicyclohexylphenylphosphine)gold(I)** complex.



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Caption: Key components of the **Chloro(dicyclohexylphenylphosphine)gold(I)** molecule.

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References

- 1. Chloro(dicyclohexylphenylphosphine)gold(I) | 134535-05-0 | Benchchem [benchchem.com]
- 2. Structure of chloro(dicyclohexylphenylphosphine)gold(I) - PubMed [pubmed.ncbi.nlm.nih.gov]

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